

Safe Handling and Disposal of **cis-3-Hexene**: A Procedural Guide

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Compound of Interest

Compound Name: *cis-3-Hexene*

Cat. No.: B1361246

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This document provides essential safety, handling, and disposal protocols for **cis-3-Hexene**, tailored for laboratory and research professionals. Adherence to these guidelines is critical for ensuring personnel safety and regulatory compliance when working with this highly flammable and hazardous chemical.

Hazard Identification and Chemical Properties

cis-3-Hexene is a highly flammable liquid and vapor that poses a significant aspiration hazard and can cause serious eye irritation.^{[1][2][3]} Understanding its properties is the first step toward safe handling.

Table 1: Physical and Chemical Properties of **cis-3-Hexene**

Property	Value
CAS Number	7642-09-3[1]
Molecular Formula	C ₆ H ₁₂ [4]
Molecular Weight	84.16 g/mol [4]
Appearance	Colorless to light yellow liquid[2][3]
Boiling Point	66-68 °C[4]
Density	0.681 g/mL at 20 °C
Flash Point	-25 °C (-13 °F)[4][5]

| Vapor Pressure | Vapors may form explosive mixtures with air[1][6] |

Table 2: GHS Hazard Classification for **cis-3-Hexene**

Hazard Class	Category	Signal Word	Hazard Statement
Flammable Liquids	Category 2	Danger	H225: Highly flammable liquid and vapor[2]
Aspiration Hazard	Category 1	Danger	H304: May be fatal if swallowed and enters airways[1][2]

| Serious Eye Damage/Eye Irritation | Category 2 | Warning | H319: Causes serious eye irritation[2] |

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The following table outlines the minimum required equipment when handling **cis-3-Hexene**.

Table 3: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale & Citation
Eye/Face Protection	Chemical safety goggles with side-shields or a face shield.[7]	Protects against splashes and vapors that cause serious eye irritation. Must conform to OSHA 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Flame-retardant, impervious clothing and appropriate protective gloves (e.g., Nitrile rubber).[1][7]	Prevents skin contact. Contaminated clothing should be removed immediately.[6]

| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if ventilation is inadequate. A type ABEK (EN14387) respirator filter is recommended.[1] | Protects against inhalation of vapors, which can cause respiratory tract irritation.[5] |

Operational Plan: Handling and Storage

Safe handling and storage practices are essential to prevent fires, explosions, and exposure.

Step-by-Step Handling Protocol

- Ventilation: Always handle **cis-3-Hexene** in a well-ventilated area, preferably inside a certified chemical fume hood to keep airborne concentrations low.[5][7][8]
- Ignition Sources: Keep the chemical away from all sources of ignition, including heat, sparks, open flames, and hot surfaces.[1][6][9] Implement a strict "No Smoking" policy in the handling area.[6][9]
- Static Discharge: Ground and bond all containers and receiving equipment to prevent fires caused by static electricity discharge.[1][6][7][9]
- Equipment: Use only non-sparking tools and explosion-proof electrical, ventilating, and lighting equipment.[1][7][8][9]

- Personal Hygiene: Avoid contact with skin and eyes.[7][8] Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[6][10][11]
- Container Handling: Keep containers tightly closed when not in use.[1][6][9] Containers may contain explosive vapors even when empty; do not cut, drill, grind, or weld on or near them. [10]

Storage Protocol

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[1][8][9][12]
- The storage area should be designated for flammable liquids.[10]
- Keep away from incompatible materials such as oxidizing agents and acids.[4][5]
- Protect containers from physical damage and check regularly for leaks.[10]

Emergency Procedures

Immediate and appropriate action is critical in the event of exposure or a spill.

First Aid Measures

Table 4: First Aid for **cis-3-Hexene** Exposure

Exposure Route	First Aid Action
Ingestion	Do NOT induce vomiting.[1] Call a physician or poison control center immediately.[1] If vomiting occurs, lean the victim forward to prevent aspiration into the lungs.[10]
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, give artificial respiration. Seek medical attention.[1][5][8]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes.[5][8] Remove all contaminated clothing and shoes.[5][10]

| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[5][6] Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[6][9] |

Spill Response Plan

In the event of a spill, follow a structured response to ensure safety and minimize environmental contamination.

- Eliminate Ignition Sources: Immediately remove all sources of ignition from the area.[1][8][12]
- Ventilate: Ensure the area is well-ventilated.
- Evacuate: Keep unnecessary personnel away from the spill area.[12]
- Containment: Prevent the spill from entering sewers or drains.[5][10]
- Absorption: Absorb the spill with an inert, non-combustible material such as dry earth, sand, or vermiculite.[5][8][10]

- Collection: Use non-sparking tools to collect the absorbed material and place it into a suitable, labeled, and closed container for disposal.[1][8][10]



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